

Chemical suppliers and purchasing of heptyl hexanoate for research

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Compound of Interest

Compound Name: *Heptyl hexanoate*

Cat. No.: *B1593790*

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Application Notes and Protocols for Heptyl Hexanoate in Research

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **heptyl hexanoate**, a versatile aliphatic ester, for its procurement and application in a research setting. Detailed protocols are provided for its synthesis, analysis, and potential use in drug development as a plasticizer and as a subject of pheromone-related research.

Chemical and Physical Properties

Heptyl hexanoate (C₁₃H₂₆O₂) is an ester with a fruity odor, commonly used in the flavor and fragrance industry.^[1] Its physicochemical properties are crucial for its application in research and are summarized in the table below.

Property	Value	Source
Molecular Weight	214.34 g/mol	[2]
CAS Number	6976-72-3	[2]
Appearance	Colorless to Yellow Liquid	[1]
Boiling Point	258.6 °C at 760 mmHg	
Density	0.859 - 0.865 g/cm ³ at 25 °C	[3]
Refractive Index	1.421 - 1.427 at 20 °C	[3]
Flash Point	109.44 °C (229.00 °F)	[3]
Storage	Room temperature, in a dry, sealed container	[1]

Chemical Suppliers

For research purposes, it is imperative to source high-purity **heptyl hexanoate** from reputable suppliers. The following companies provide research-grade **heptyl hexanoate** and related biochemicals.

Supplier	Noteworthy Offerings
Sigma-Aldrich	Offers heptyl hexanoate with detailed technical documents and safety information.
BOC Sciences	A quality supplier of research chemicals, including inhibitors, building blocks, and custom synthesis services for drug discovery. [3]
Amsbio	Provides heptyl hexanoate and a wide range of reagents and services for life science research. [4]
Cenmed	A supplier of clinical and laboratory supplies, offering heptyl hexanoate for research applications. [5]
MySkinRecipes	Supplies heptyl hexanoate with specifications on purity and appearance. [1]

Experimental Protocols

Synthesis of Heptyl Hexanoate (Esterification)

This protocol describes a standard laboratory procedure for the synthesis of **heptyl hexanoate** via Fischer esterification.

Materials:

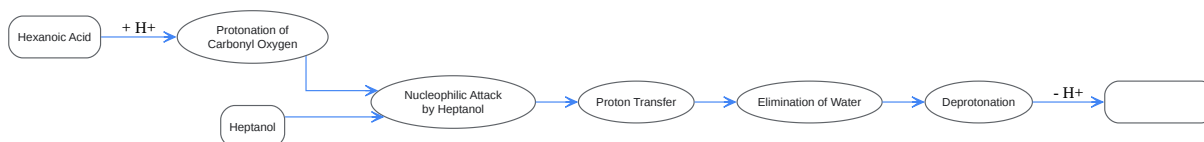
- Hexanoic acid
- Heptanol
- Sulfuric acid (concentrated, as catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate

- Organic solvent (e.g., diethyl ether or dichloromethane)
- Round-bottom flask, reflux condenser, separatory funnel, rotary evaporator

Procedure:

- In a round-bottom flask, combine equimolar amounts of hexanoic acid and heptanol.
- Add a catalytic amount of concentrated sulfuric acid (a few drops).
- Attach a reflux condenser and heat the mixture under reflux for 2-3 hours.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with water, followed by saturated sodium bicarbonate solution to neutralize the excess acid, and finally with brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the organic solvent using a rotary evaporator to obtain crude **heptyl hexanoate**.
- The product can be further purified by distillation if required.

Logical Relationship: Fischer Esterification



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Caption: Fischer esterification of hexanoic acid and heptanol.

Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for the quantification of **heptyl hexanoate** in biological or other matrices. It is adapted from established methods for fatty acid ester analysis.

[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

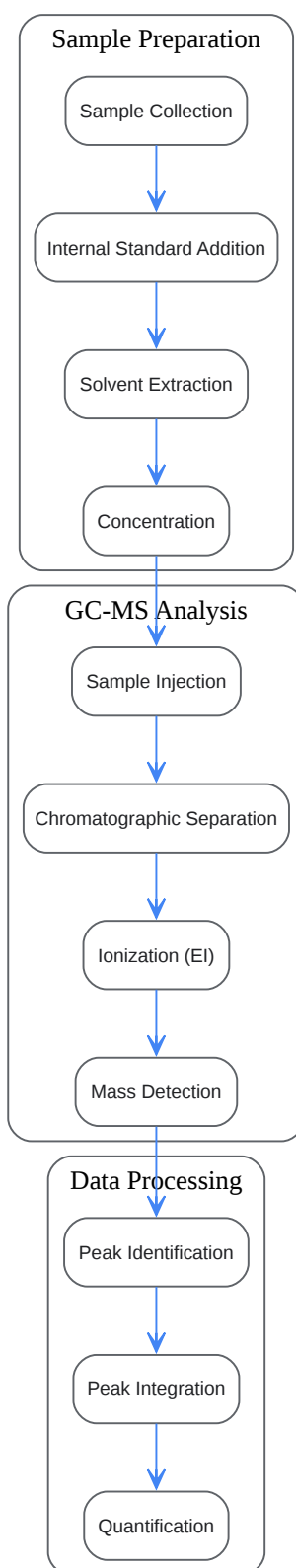
- Sample containing **heptyl hexanoate**
- Internal standard (e.g., a deuterated analog or a structurally similar ester not present in the sample)
- Organic solvent for extraction (e.g., hexane, dichloromethane)
- GC-MS system with a suitable capillary column (e.g., DB-5MS or equivalent)

Procedure:

- Sample Preparation:
 - To a known volume or weight of the sample, add a known amount of the internal standard.
 - Extract the lipids, including **heptyl hexanoate**, using an appropriate organic solvent. The Bligh and Dyer method is a common choice for biological samples.[\[6\]](#)
 - Concentrate the organic extract to a suitable volume.
- GC-MS Analysis:
 - Injector: Splitless mode at 250°C.
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Start at 60°C, hold for 1 minute, then ramp at 10°C/min to 250°C and hold for 5 minutes. (This program should be optimized for specific sample matrices).

- Mass Spectrometer: Electron ionization (EI) at 70 eV. Scan range of m/z 40-400. For higher sensitivity, selected ion monitoring (SIM) can be used, targeting characteristic ions of **heptyl hexanoate**.
- Data Analysis:
 - Identify the **heptyl hexanoate** peak based on its retention time and mass spectrum.
 - Quantify the amount of **heptyl hexanoate** by comparing the peak area of the analyte to that of the internal standard, using a calibration curve generated from standards of known concentrations.

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for the quantitative analysis of **heptyl hexanoate**.

Applications in Research and Drug Development

While primarily known as a flavoring agent, **heptyl hexanoate** and similar aliphatic esters have potential applications in pharmaceutical research.

Role as a Pheromone

Heptyl hexanoate has been identified as a pheromone in the female green mirid bug, *Creontiades dilutus*.^[4] This opens avenues for research in chemical ecology and the development of novel pest management strategies.

Pheromone Bioassay Protocol (General): A standard olfactometer bioassay can be adapted to test the behavioral response of insects to **heptyl hexanoate**.

Materials:

- Y-tube or four-arm olfactometer
- Air pump and flow meters
- Charcoal-filtered, humidified air source
- **Heptyl hexanoate** solution in a suitable solvent (e.g., hexane)
- Control (solvent only)
- Test insects

Procedure:

- Set up the olfactometer with a continuous flow of clean, humidified air through each arm.
- Apply the **heptyl hexanoate** solution to a filter paper and place it in the odor source chamber of one arm.
- Place a filter paper with the solvent control in the odor source chamber of another arm.
- Introduce a single insect at the downwind end of the olfactometer.

- Observe the insect's choice of arm and the time spent in each arm over a set period.
- Repeat with a sufficient number of insects to allow for statistical analysis.

Signaling Pathway: Pheromone Perception (Simplified)



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Caption: Simplified pathway of insect pheromone perception.

Potential as a Plasticizer in Drug Formulation

Fatty acid esters are explored as non-toxic, bio-based plasticizers in pharmaceutical formulations, particularly for polymer-based drug delivery systems like oral films and transdermal patches.[9][10][11] Plasticizers increase the flexibility and reduce the brittleness of these formulations.

Protocol for Evaluating Plasticizer Efficacy:

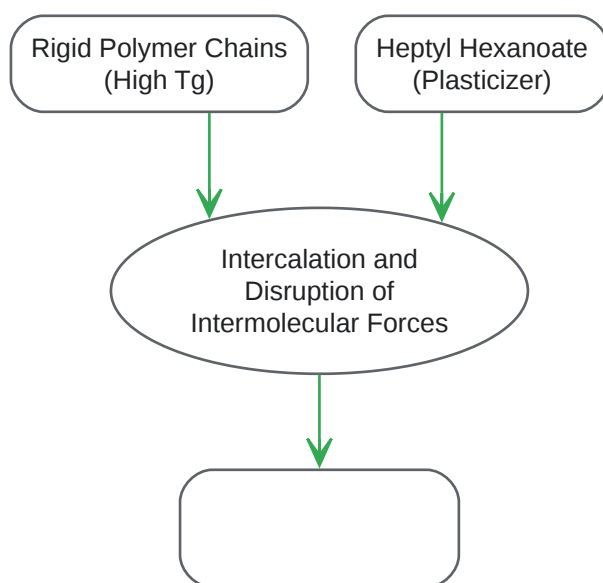
Materials:

- Film-forming polymer (e.g., Eudragit®, ethylcellulose)
- Active Pharmaceutical Ingredient (API)
- **Heptyl hexanoate** (as plasticizer)
- Solvent system for the polymer
- Film casting equipment
- Mechanical testing instrument (e.g., texture analyzer)

Procedure:

- Prepare a series of polymer solutions containing a fixed concentration of the API and varying concentrations of **heptyl hexanoate** (e.g., 5%, 10%, 15% w/w of the polymer).
- Cast films of uniform thickness from each solution and allow them to dry completely.
- Cut the films into standard-sized strips.
- Measure the mechanical properties of the films, such as tensile strength and elongation at break, using a texture analyzer.
- An effective plasticizer will decrease tensile strength and increase the elongation at break, indicating increased flexibility.

Logical Relationship: Plasticizer Action



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Caption: Mechanism of polymer plasticization by **heptyl hexanoate**.

Application in Prodrug Synthesis

Aliphatic esters are utilized in prodrug design to enhance the lipophilicity and membrane permeability of polar drugs.[12][13] While there are no specific reports on **heptyl hexanoate** prodrugs, its structure lends itself to this application. Researchers can synthesize ester

prodrugs of drugs containing hydroxyl or carboxyl groups by reacting them with heptanol or hexanoic acid, respectively, and then evaluate their physicochemical and pharmacological properties.

Safety Information

A Safety Data Sheet (SDS) should always be consulted before handling **heptyl hexanoate**. It is generally considered to have low toxicity but standard laboratory safety precautions should be followed, including the use of personal protective equipment (gloves, safety glasses).

This document provides a starting point for researchers interested in utilizing **heptyl hexanoate**. All protocols are general and should be optimized for specific experimental conditions and applications.

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